

# Initial Safety and Toxicity Profile of Valiant Ph.D.

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## Compound of Interest

Compound Name: Valiant phd

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## An In-depth Technical Guide on a High-Copper, Palladium-Enriched Dental Amalgam

This technical guide provides a detailed overview of the initial safety and toxicity profile of Valiant Ph.D., a phase-dispersed dental amalgam manufactured by Ivoclar Vivadent.<sup>[1][2][3]</sup> The content is compiled from publicly available Safety Data Sheets (SDS) and product information, intended for researchers, scientists, and professionals in drug development and material science who are interested in the toxicological aspects of implanted medical materials.

Valiant Ph.D. is a dental restorative material with a high copper content designed to eliminate the Gamma-2 phase, which is susceptible to corrosion.<sup>[4][5][6]</sup> It is also enriched with palladium to enhance early strength and resistance to corrosion and tarnishing.<sup>[2][6]</sup> The material is supplied in pre-dosed, ultrasonically welded capsules (SURE-CAP) to minimize the risk of mercury vapor exposure during storage and trituration.<sup>[2]</sup>

## Composition and Properties

Valiant Ph.D. is an alloy composed of silver, tin, copper, and palladium, which is mixed with mercury to form the amalgam.<sup>[7]</sup> The specific metal composition of the alloy powder is:

- Silver (Ag): 52.5%
- Tin (Sn): 29.7%
- Copper (Cu): 17.5%
- Palladium (Pd): 0.3%<sup>[7]</sup>

The final product has one of the lowest mercury contents among dispersed phase systems.[4]  
[5][6]

## Toxicological Profile

The primary toxicological concern with Valiant Ph.D., as with all dental amalgams, is the presence of mercury.[1] Mercury is a potent neurotoxin and can also act as a nephrotoxin.[8] The Safety Data Sheet (SDS) for Valiant Ph.D. outlines several hazard statements and toxicological effects.[1]

Hazard Category	Description of Effect	GHS Classification	Source
Acute Toxicity (Inhalation)	Fatal if inhaled.[1]	Acute Toxicity, Inhalation - Category 1	[1]
Reproductive Toxicity	May damage fertility or the unborn child.[1]	Reproductive Toxicity - Category 1B	[1]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure.[1]	STOT, Repeated Exposure - Category 1	[1]
Sensitization	Mercury may have a sensitizing effect on the skin and lungs.[8]	Not specified	[8]
Acute Toxicity (Dermal)	No irritant effect.[1]	Not classified as irritant	[1]
Acute Toxicity (Ocular)	No irritating effect.[1]	Not classified as irritant	[1]
Aquatic Hazard	Very toxic for aquatic organisms.[1][8]	Hazardous to the aquatic environment, acute hazard - Category 1	[1]

The provided documentation does not detail specific experimental protocols for the toxicological assessments. The hazard classifications are based on internally approved calculation methods for preparations, as stated in the Safety Data Sheet.<sup>[1][8]</sup> These classifications are derived from established toxicological data for the individual components, primarily mercury, in accordance with regulatory standards such as the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## Visualizations

The following diagram outlines the recommended workflow for handling Valiant Ph.D. capsules to minimize exposure risks, based on precautionary statements.<sup>[1]</sup>

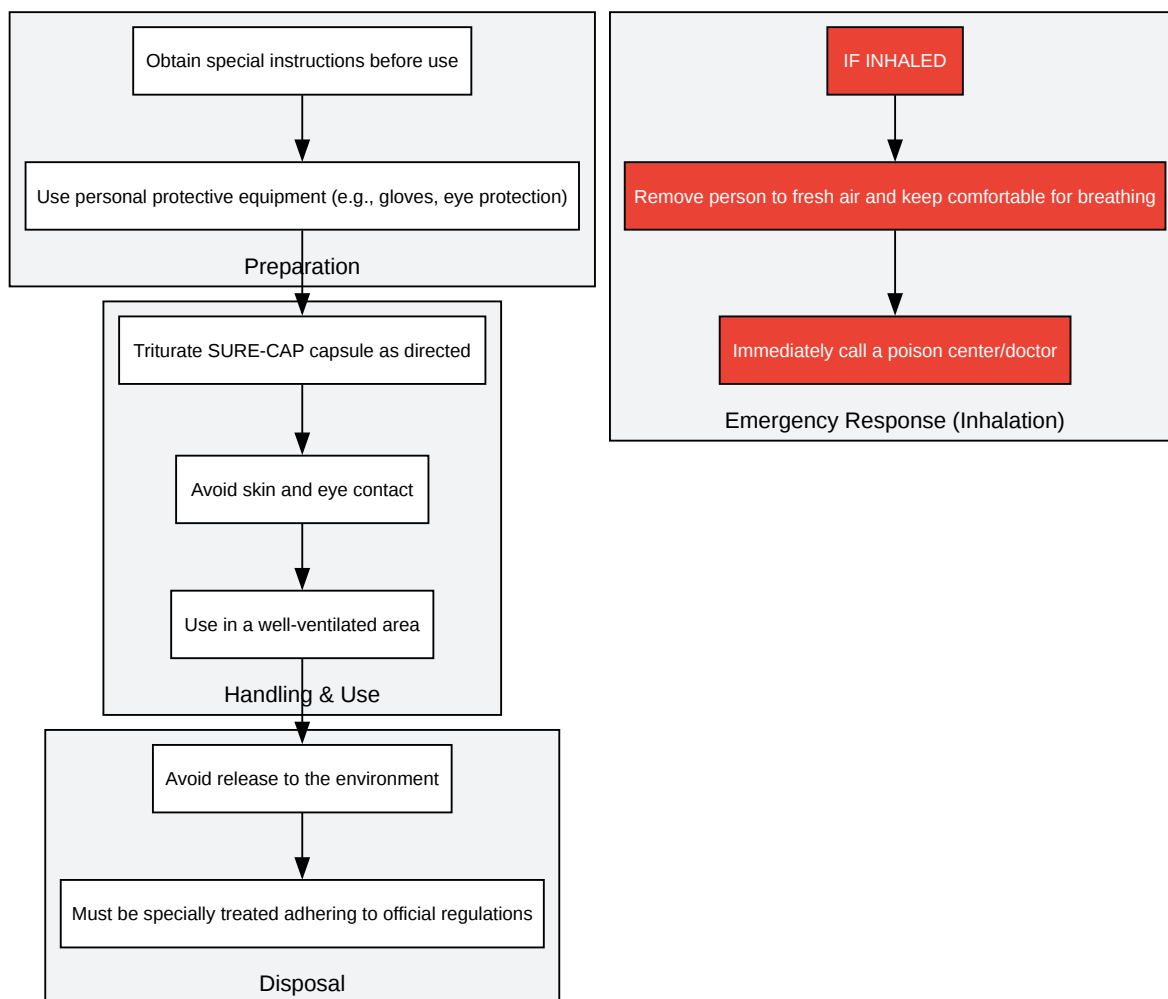


Figure 1: Recommended Safety Handling Workflow for Valiant Ph.D.

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This diagram illustrates the potential routes of exposure to mercury from dental amalgam and the primary target organs affected by toxicity, as indicated in the safety data.[1][8]

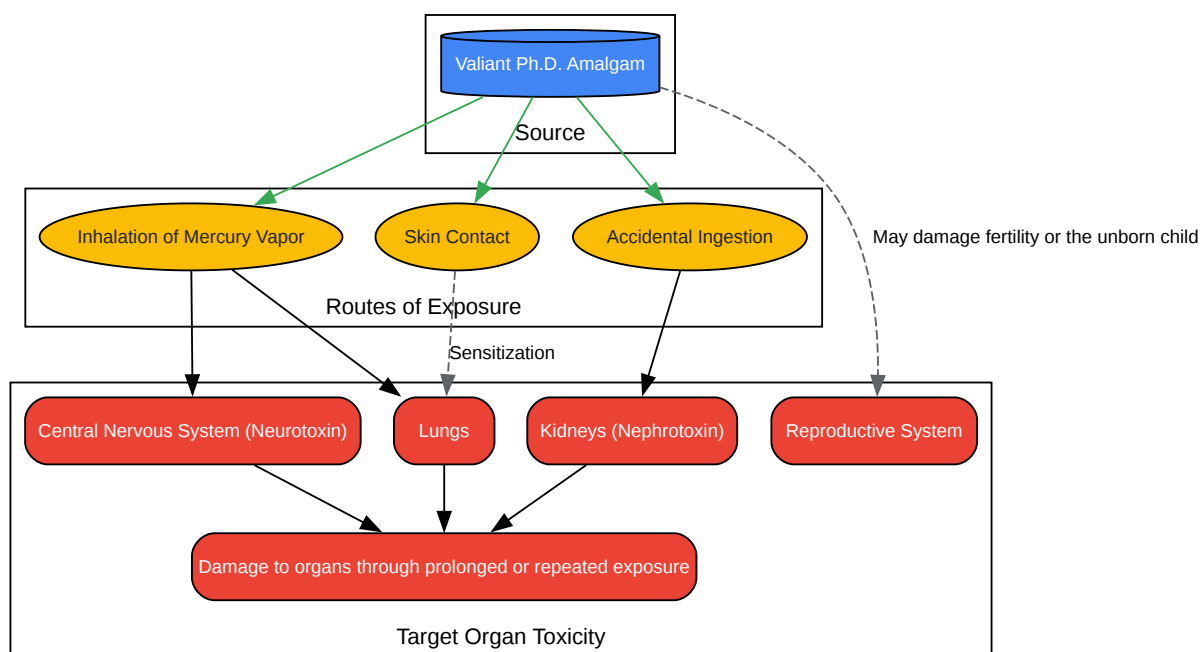


Figure 2: Mercury Exposure Routes and Target Organ Toxicity

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- To cite this document: BenchChem. [Initial Safety and Toxicity Profile of Valiant Ph.D.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234922#initial-safety-and-toxicity-profile-of-valiant-phd]

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